

# Ethyl benzoate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Ethyl benzoate

Cat. No.: B195668

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## An In-depth Technical Guide to the Safety of Ethyl Benzoate

**Ethyl benzoate** (CAS No. 93-89-0) is an ester formed from the condensation of benzoic acid and ethanol.<sup>[1]</sup> It is a colorless liquid with a fruity odor, utilized as a flavoring agent, a component in fragrances, and a solvent in organic synthesis.<sup>[2][3]</sup> This guide provides a comprehensive overview of the safety data for **ethyl benzoate**, intended for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

The physical and chemical properties of **ethyl benzoate** are crucial for its safe handling and use in experimental and manufacturing settings.

Property	Value	Source
Molecular Formula	C9H10O2	[2][4][5]
Molar Mass	150.17 g/mol	[3][4]
Appearance	Clear, colorless liquid	[1][2]
Odor	Fruity, sweet, wintergreen-like	[1][2]
Melting Point	-34 °C (-29 °F)	[1][2][3]
Boiling Point	211-213 °C (412-415 °F)	[1][2][5]
Flash Point	82-88 °C (180-190.4 °F) (closed cup)	[5][6]
Density	1.045 - 1.050 g/cm <sup>3</sup> at 25 °C	[1][2][7]
Vapor Pressure	0.267 mmHg at 25 °C	[6]
Vapor Density	5.17 (Air = 1)	[2][5]
Water Solubility	Insoluble / 0.72 mg/mL	[1][2][3]
Solubility	Miscible with most organic solvents	[1][2][3]
log P (n-octanol/water)	2.64	[1][3][6]
Auto-ignition Temp.	490 °C (914 °F)	[5]

## Toxicological Data

Toxicological data is essential for assessing the potential health hazards associated with exposure to **ethyl benzoate**. The primary acute toxicity value available is the oral LD50 in rats.

Parameter	Value	Species	Remarks
Acute Oral Toxicity (LD50)	2100 mg/kg	Rat	Behavioral effects (muscle weakness), respiratory issues (dyspnea), and effects on skin/hair were observed.[4][5][8]
Dermal Toxicity (LD50)	Non-toxic	Rabbit	[6]

## Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

- GHS Classification: According to some safety data sheets, **ethyl benzoate** is classified as a Category 4 Flammable liquid and a Category 2 Aquatic Hazard (acute and chronic).[7][8] However, many suppliers report that the chemical does not meet the criteria for GHS hazard classification.[3]
- Potential Health Effects:
  - Inhalation: May cause respiratory tract irritation.[4][9]
  - Skin Contact: May cause skin irritation.[4][9]
  - Eye Contact: Causes eye irritation.[9]
  - Ingestion: May be harmful if swallowed and may cause irritation of the digestive tract.[4][9]

The following diagram illustrates the GHS classification and the corresponding hazard communication elements for **ethyl benzoate** where a hazard has been identified.



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Caption: GHS Hazard Communication for **Ethyl Benzoate**.

## First Aid Measures

In case of exposure, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[8][9]
- Skin Contact: Immediately flush skin with plenty of water and soap for at least 15 minutes while removing contaminated clothing.[6][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][9] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5][9]

## Fire Fighting Measures

- Flammability: Combustible liquid.[5][10]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Unsuitable Extinguishing Media: Do not use a direct stream of water.[\[6\]](#)
- Hazards from Combustion: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[\[5\]](#)[\[10\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[\[5\]](#)[\[6\]](#)

## Handling and Storage

- Handling: Wear appropriate personal protective equipment. Avoid contact with eyes, skin, and clothing. Use only in a well-ventilated area. Keep away from heat, sparks, and open flames. Ground all equipment containing the material.[\[5\]](#)[\[10\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[10\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[9\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited in safety data sheets are not typically provided. The LD<sub>50</sub> value of 2100 mg/kg in rats was likely determined following a standardized protocol, such as the OECD Guideline for the Testing of Chemicals, Section 4, No. 401 ("Acute Oral Toxicity") or No. 420 ("Acute Oral Toxicity - Fixed Dose Procedure").

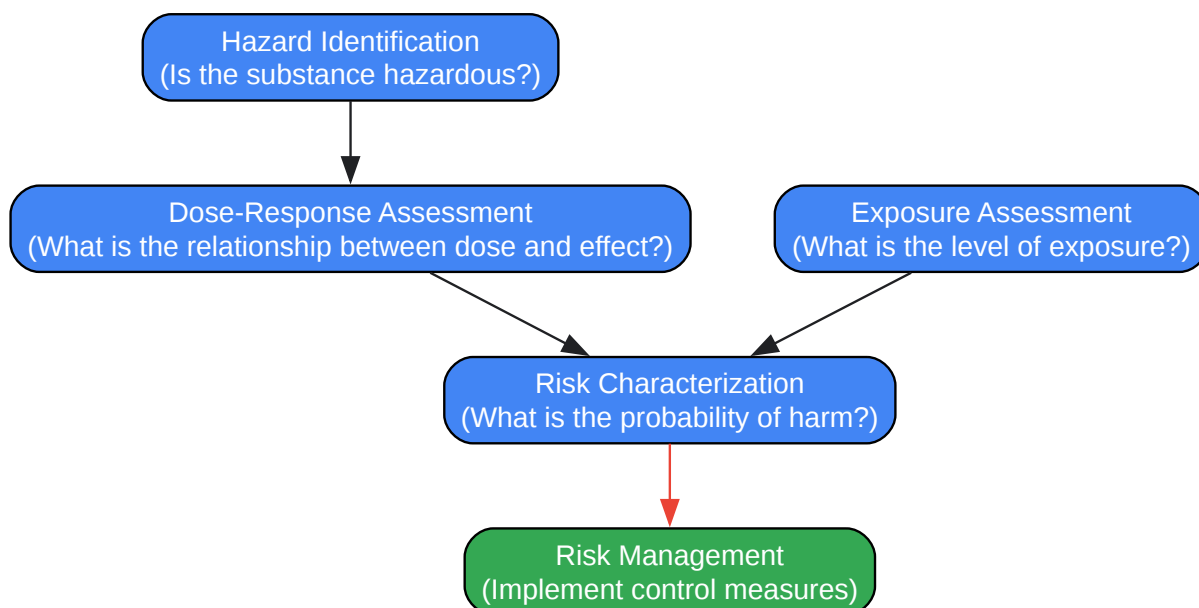
These protocols generally involve:

- Animal Selection: Using a specific strain of laboratory rats (e.g., Wistar or Sprague-Dawley), fasted before administration.
- Dose Administration: Administering the substance (**ethyl benzoate**) orally via gavage at various dose levels to different groups of animals.
- Observation: Observing the animals for a set period (typically 14 days) for signs of toxicity and mortality.

- Data Analysis: Using statistical methods to calculate the LD50, which is the dose estimated to be lethal to 50% of the tested animals.

## Chemical Safety Assessment Workflow

The safety data provided in an SDS is part of a broader chemical safety assessment process. This workflow ensures that chemical risks are systematically evaluated and managed.



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Caption: General workflow for a chemical safety assessment.

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